

Technical Support Guide: Stability & Storage of QL9 (CAS 159646-83-0)

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Compound of Interest

Compound Name: 159646-83-0

CAS No.: 159646-83-0

Cat. No.: B612542

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Compound Identity: QL9 Peptide Sequence: Gln-Leu-Ser-Pro-Phe-Pro-Phe-Asp-Leu (QLSPFPFDL) CAS Number: **159646-83-0** Molecular Weight: 1063.21 g/mol

Part 1: Executive Summary & Core Directive

The definitive answer: For stock solutions of QL9 (**159646-83-0**), -80°C is the mandatory storage temperature for any duration exceeding 30 days.

While -20°C is acceptable for lyophilized powder (stable for ~1 year), solubilized QL9 is thermodynamically unstable due to its specific amino acid sequence. The N-terminal Glutamine (Gln) and internal Aspartic Acid (Asp) residues prone the peptide to cyclization and isomerization, respectively. These degradation pathways are kinetically suppressed at -80°C but proceed at measurable rates at -20°C in solution.

Part 2: Stability Profile & Data Analysis

Comparative Stability Matrix

The following data aggregates stability thresholds for QL9 in various states.

State	Temperature	Stability Window	Critical Risk Factor
Lyophilized Powder	-20°C	1 Year	Hygroscopicity (Moisture uptake)
Lyophilized Powder	-80°C	2 Years	Minimal risk if sealed
Stock Solution (DMSO)	-20°C	< 1 Month	N-term Cyclization, Aggregation
Stock Solution (DMSO)	-80°C	6 Months	Freeze-thaw cycles
Aqueous Solution (PBS/Water)	4°C	< 24 Hours	Rapid Hydrolysis/Deamidation
Aqueous Solution (PBS/Water)	-20°C / -80°C	Not Recommended	pH shifts during freezing cause degradation

The "Why": Mechanistic Degradation Risks

As a Senior Application Scientist, I must highlight that QL9 is not a generic peptide; its sequence dictates its fragility.

- N-Terminal Glutamine (Q) Cyclization: The N-terminal Glutamine is highly susceptible to spontaneous cyclization to form Pyroglutamic acid (pGlu). This reaction releases ammonia and results in the loss of the N-terminal positive charge.
 - Impact: This modification alters the peptide's isoelectric point (pI) and can abolish binding to the 2C T-cell receptor (TCR), rendering the reagent biologically inactive despite appearing "pure" on standard UV traces.
 - Temperature Dependence: This is a first-order kinetic reaction accelerated by temperature. At -20°C, the reaction rate is non-negligible over weeks.
- Aspartic Acid (D) Isomerization: The Asp residue at position 8 is prone to forming a succinimide intermediate, leading to Isoaspartate. This introduces a "kink" in the peptide

backbone.

- Impact: Structural alteration prevents correct docking into the MHC Class I molecule (Ld).

Part 3: Experimental Protocols (Self-Validating Systems)

Protocol A: Preparation of High-Stability Stock Solutions

Goal: Create a stock solution that remains stable for 6 months at -80°C.

Materials:

- QL9 Lyophilized Powder (CAS **159646-83-0**)
- Anhydrous DMSO (Dimethyl Sulfoxide), sterile filtered (Sigma-Aldrich or equivalent, ≥99.9%)
- Argon or Nitrogen gas (optional but recommended)

Step-by-Step Workflow:

- Equilibration: Allow the lyophilized vial to equilibrate to room temperature (20-25°C) inside a desiccator before opening.
 - Scientific Logic:[1][2] Opening a cold vial introduces atmospheric moisture, which condenses on the hygroscopic peptide, catalyzing hydrolysis immediately.
- Solvent Calculation: Calculate the volume of DMSO required for a 10 mM stock.
 - Formula:
- Dissolution: Add the calculated DMSO. Vortex gently (do not sonicate vigorously unless necessary, as heat promotes degradation).
 - Validation: Solution must be optically clear. If cloudy, sonicate in a water bath for <30 seconds.

- Aliquoting (Critical Step): Aliquot the stock into single-use volumes (e.g., 10-50 μL) in high-quality polypropylene PCR tubes or screw-cap cryovials.
 - Why: This creates a "Single-Thaw System." Once thawed, an aliquot is never re-frozen.
- Storage: Flash freeze aliquots in liquid nitrogen or dry ice/ethanol bath, then transfer immediately to -80°C .

Protocol B: Quality Control Check (HPLC)

Run this if you suspect degradation.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax 300SB-C18)
- Mobile Phase A: 0.1% TFA in Water
- Mobile Phase B: 0.1% TFA in Acetonitrile
- Gradient: 5% to 65% B over 30 minutes.
- Detection: 214 nm (peptide bond) and 280 nm (Phe residues).
- Pass Criteria: Single sharp peak >95% area.
- Fail Criteria:
 - "Shoulder" peak eluting earlier than main peak (likely Isoaspartate).
 - Peak shift to higher hydrophobicity (likely Pyroglutamate formation).

Part 4: Troubleshooting Guide & FAQs

Q1: I stored my QL9 stock at -20°C for 3 months. Is it still usable?

Answer: Proceed with extreme caution. It is highly likely that 5-15% of the peptide has converted to the pyroglutamate form.

- Action: If your experiment is qualitative (e.g., simple T-cell activation +/-), you may use it but expect lower potency. If your experiment is quantitative (e.g., Kd determination), discard and prepare fresh stock.

Q2: Can I dissolve QL9 in water or PBS for the stock solution?

Answer: No, for long-term storage.[2]

- Reasoning: Water promotes hydrolytic cleavage and deamidation. Furthermore, freezing aqueous buffers (like PBS) causes "cryoconcentration," where pH shifts dramatically (often becoming acidic) in the liquid pockets during the freezing process, catalyzing degradation.
- Solution: Dissolve in DMSO for the stock. Dilute into PBS/media only immediately before use (within 30 mins).

Q3: My solution is cloudy after thawing. What happened?

Answer: This indicates moisture contamination or aggregation.

- Troubleshoot:
 - Did you use anhydrous DMSO?
 - Did you equilibrate the vial before opening?
 - Fix: Briefly warm to 37°C and vortex. If it does not clear, the peptide has irreversibly aggregated. Discard.

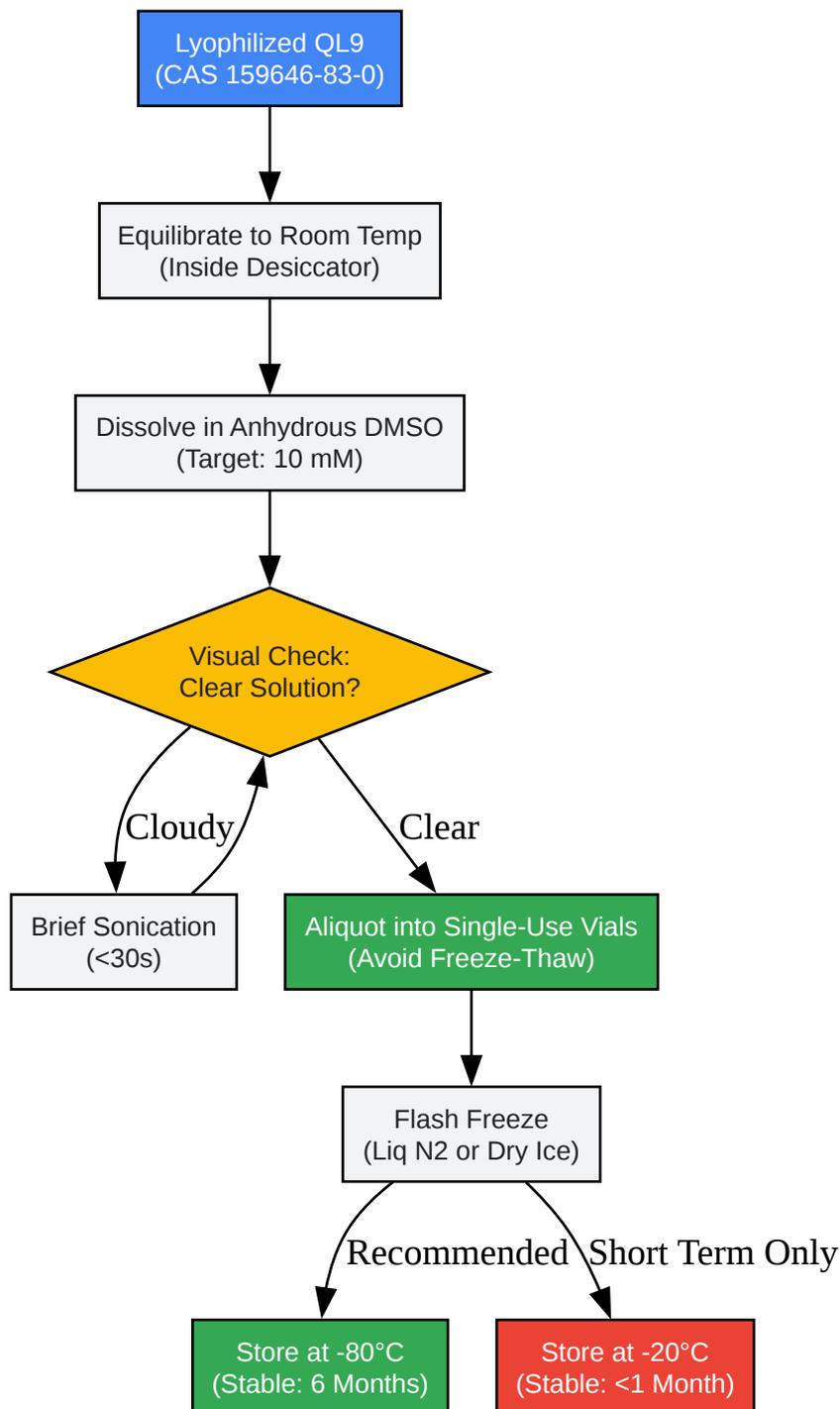
Q4: Why is -80°C better than -20°C for DMSO solutions?

Answer: DMSO has a freezing point of 19°C. However, it can form a "supercooled" liquid state or partial slush at -20°C depending on purity and hydration. At -80°C, the matrix is completely vitrified/solid, halting molecular mobility and chemical reactions like cyclization.

Part 5: Visualizations

Diagram 1: Optimized Storage Workflow

This workflow ensures maximum retention of biological activity for QL9.

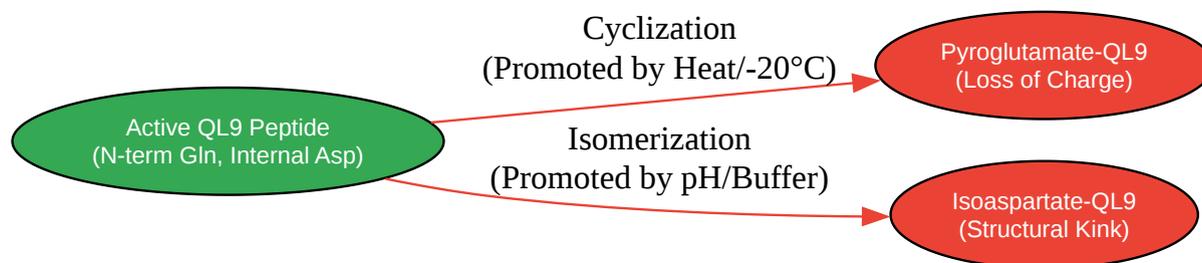


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Caption: Decision logic for the preparation and storage of QL9 peptide stocks to prevent degradation.

Diagram 2: Degradation Pathways of QL9

Understanding the chemical vulnerabilities of the QLSPFPFDL sequence.



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Caption: Primary chemical degradation pathways for QL9 (QLSPFPFDL) leading to loss of TCR binding affinity.

References

- Fisher Scientific. QL9 Peptide Specifications and Storage. Retrieved from [[Link](#)]
- Manning, M. C., et al. (1989). Stability of protein pharmaceuticals. *Pharmaceutical Research*.

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- 1. [selleckchem.com](https://www.selleckchem.com) [[selleckchem.com](https://www.selleckchem.com)]
- 2. [cellagentech.com](https://www.cellagentech.com) [[cellagentech.com](https://www.cellagentech.com)]
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